Application Note: NMR Characterization & Qualification of (Rac)-Atomoxetine D7 (Hydrochloride)

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Compound of Interest

Compound Name:	*(Rac)-Atomoxetine D7 (hydrochloride)*
Cat. No.:	*B12430913*

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Abstract & Scope

This application note details the protocol for the Nuclear Magnetic Resonance (NMR) analysis of (Rac)-Atomoxetine-d7 (hydrochloride). This compound serves as a stable isotope-labeled (SIL) internal standard for the quantification of Atomoxetine (Strattera®) in biological matrices via LC-MS/MS.[1]

The "D7" labeling pattern typically involves the deuteration of the 2-methylphenoxy moiety (the o-tolyl group).[1] Specifically, the methyl group (

) and the four aromatic protons (

) on this ring are substituted.[2] This guide provides the methodology to confirm this structure, calculate isotopic enrichment, and assess chemical purity using

H and

C NMR.[2]

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Chemical Context & Labeling Logic[1][4]

To interpret the NMR data correctly, one must understand the structural differences between the native analyte and the SIL standard.

- Analyte: (Rac)-Atomoxetine HCl (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

)[2][1]

- Internal Standard: (Rac)-Atomoxetine-d7 HCl (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

)[2][1]

- Labeling Site: 2-methylphenoxy ring (See Diagram 1).[1]

Diagram 1: Structural Logic & Labeling Pattern

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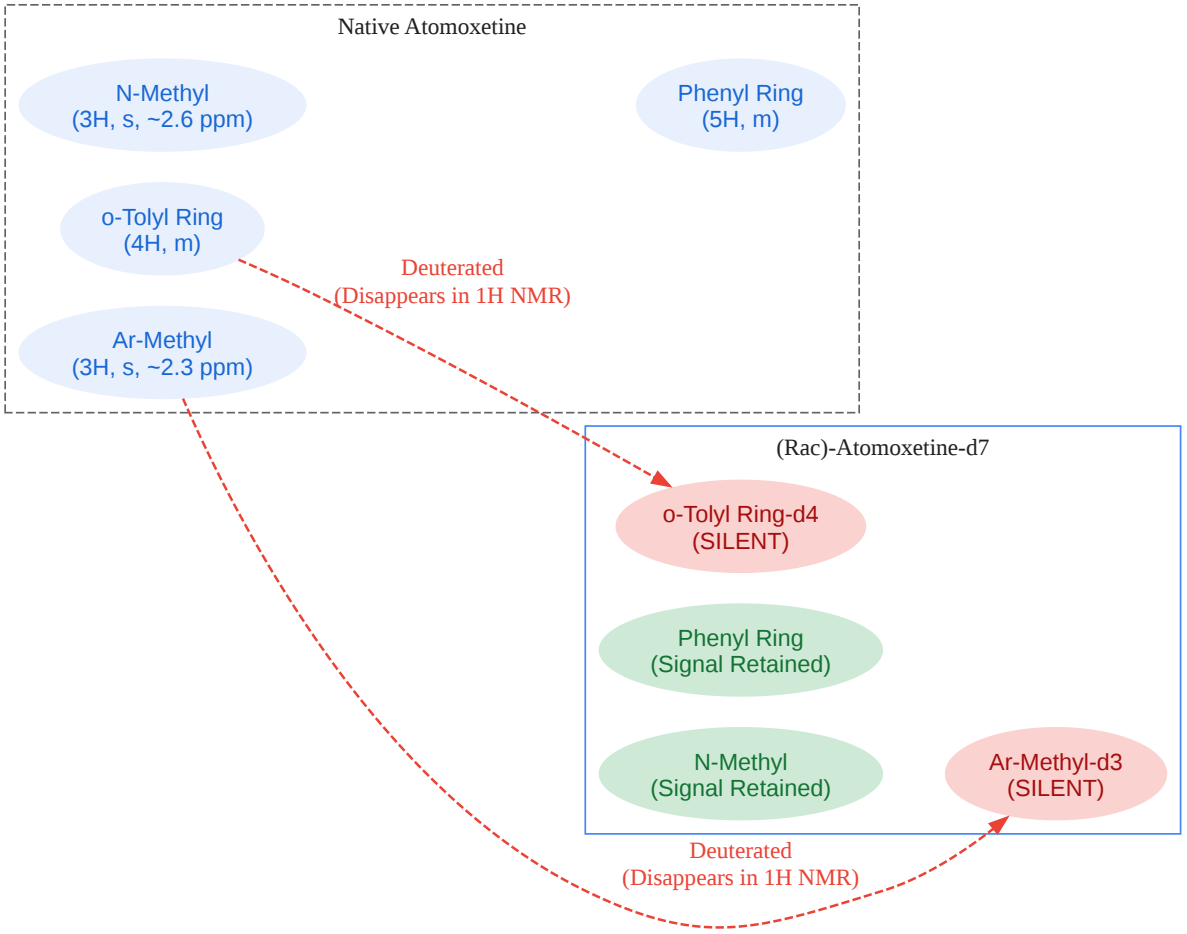

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Caption: Comparative logic of NMR signal loss in Atomoxetine-d7. Red nodes indicate signals that vanish in the ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

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H spectrum due to deuteration.[2][1]

Experimental Protocol

Materials & Reagents[1][2][3]

- Analyte: (Rac)-Atomoxetine-d7 HCl (Target >98% isotopic purity).[1]
- Solvent: Methanol-d4 (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

  , 99.8% D) is preferred.[2][1]
  - Reasoning: Excellent solubility for HCl salts; sharp lines; residual solvent peak (3.31 ppm) does not overlap with critical aliphatic signals.
  - Alternative: DMSO-d6 can be used if exchangeable amine protons must be observed, but line broadening is common for salts.[1]
- Internal Standard (for qNMR): Maleic Acid or 1,3,5-Trimethoxybenzene (TraceCERT® grade) if absolute quantitation is required.

Sample Preparation[1][3]

- Weighing: Accurately weigh 5.0 – 10.0 mg of Atomoxetine-d7 HCl into a clean glass vial.
  - Note: Use an anti-static gun; HCl salts are often hygroscopic and prone to static.[1]
- Solvation: Add 600 µL of

  .
- Mixing: Vortex for 30 seconds until fully dissolved. Ensure no particulates remain.[1][3]
- Transfer: Transfer to a 5mm high-precision NMR tube.

Acquisition Parameters (Bruker/Jeol Standard)

To ensure quantitative accuracy (qNMR) and sufficient resolution for isotope analysis:

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Parameter	Setting	Rationale
Pulse Sequence	zg30 or zg90	Standard 1D Proton.[1]
Temperature	298 K (25°C)	Standard ambient control.[1]
Relaxation Delay (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">)	≥ 10 seconds	Must be . Methyl protons have long .[2][1]
Acquisition Time (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">)	≥ 3.0 seconds	To resolve fine coupling.
Spectral Width	12-15 ppm	Cover all aromatic and exchangeable regions.[2][1]
Scans (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">)	16 - 64	Sufficient S/N (>200:1) for integration.[2][1][4][5]
Receiver Gain	Auto	Avoid ADC overflow.

Data Analysis & Interpretation

H NMR: The "Disappearing Signal" Confirmation

In the native compound, the aromatic region integrates to 9 protons (5 phenyl + 4 tolyl). In the D7 analog, the tolyl signals vanish.

Key Assignments (in

):

Moiety	Chemical Shift (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">, ppm)	Native Integral	D7 Integral (Expected)	Observation
Ar-CH3	~2.35 (Singlet)	3H	0H	Signal disappears completely.
N-CH3	~2.65 (Singlet)	3H	3H	Signal remains (Reference).[2] [1]
Propyl Chain	2.1 - 3.1 (Multiplets)	4H	4H	Signals remain.
Methine (-CH-O)	~5.30 (dd)	1H	1H	Signal remains. [1]
Aromatic	6.9 - 7.4 (Multiplets)	9H	5H	Only Phenyl ring remains.[1]

Validation Check: Calculate the ratio of the Aromatic integral to the N-Methyl integral.

- Native: Ratio = 9:3 (3.0)[1]
- D7 Standard: Ratio = 5:3 (1.67)[1]
- If the ratio is > 1.7, the sample contains non-deuterated impurities (D0-D6).[2][1]

C NMR: Isotope Shifts & Couplings

Deuteration affects the carbon spectrum via the Deuterium Isotope Effect.

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  -Carbons (C-D): The carbons of the tolyl ring and the Ar-methyl group will appear as triplets (or multiplets) due to C-D coupling (

).[2][1]

- Intensity Loss: These multiplets will have significantly lower intensity than protonated carbons due to the lack of Nuclear Overhauser Effect (NOE) and splitting.

- Isotope Shift: The chemical shift will move slightly upfield (lower ppm) compared to the native standard.

Isotopic Purity Calculation Workflow

To qualify the material for LC-MS use, you must quantify the presence of "D0" (native drug).[2]

Diagram 2: Purity Calculation Logic

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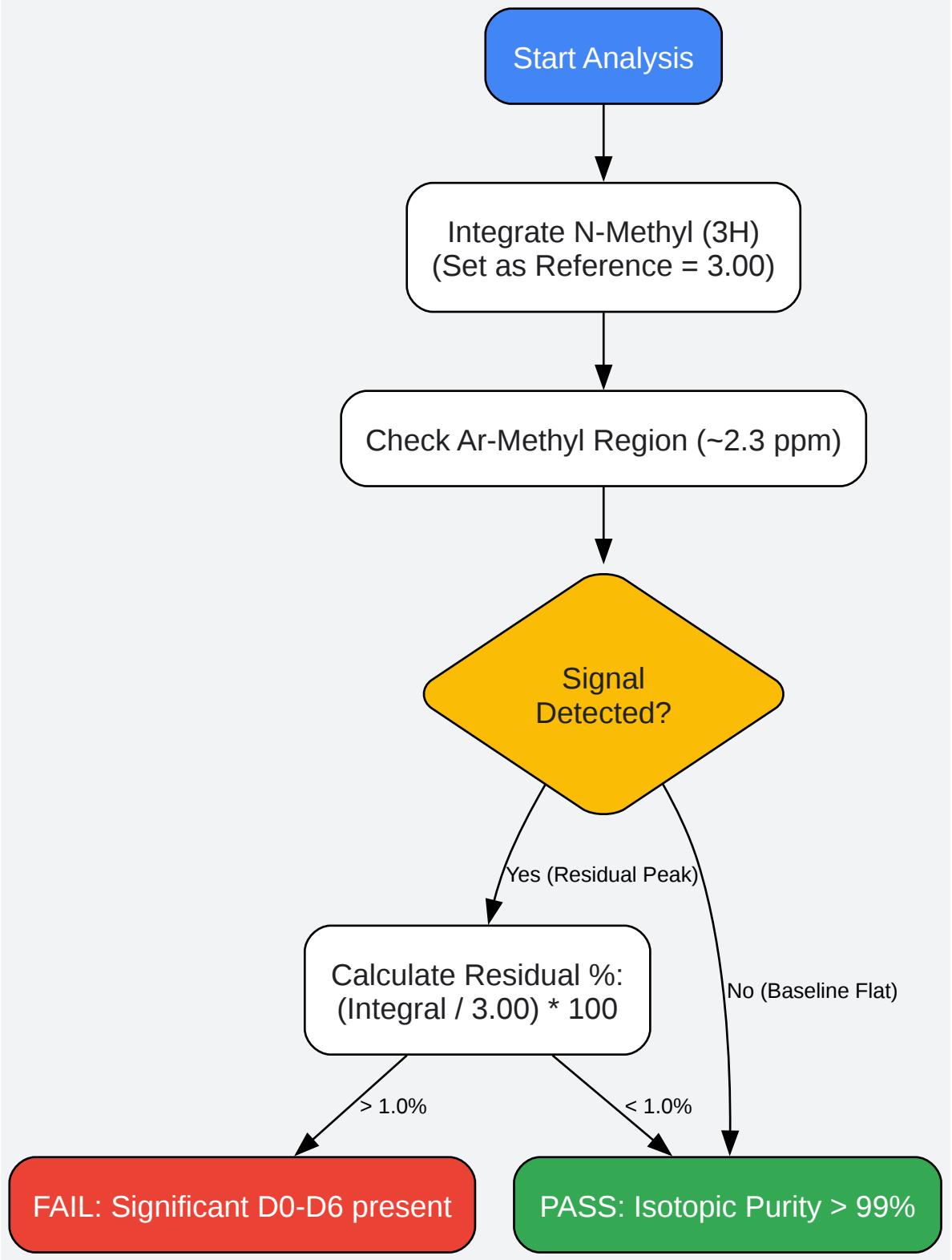

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Caption: Decision tree for calculating isotopic purity based on residual proton signals.

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Calculation Formula: ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="ng-star-inserted display">

Note: This assumes the N-Me is fully protonated.[2][1] If the N-Me is also deuterated in your specific lot (check CoA), use the methine proton at 5.3 ppm as the reference.

Troubleshooting & Best Practices

- Solubility Issues: If the solution is cloudy in ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

  , the salt may be the free base or a different salt form.[2] Add 1 drop of ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

  (deuterated HCl) to ensure full protonation and solubility.[2]

- Water Suppression: Do not use water suppression (presat) if the water peak is near 4.8 ppm (in ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

) or 3.3 ppm (in MeOD) as it may suppress nearby backbone signals.[2][1] For

  , the water peak is usually distinct (~4.87 ppm), so suppression is rarely needed.[2]

- Chiral Purity: This NMR method does not distinguish between (R) and (S) enantiomers.[1] To verify the sample is indeed the racemic mixture (or enantiopure), use a Chiral Shift Reagent (e.g., Pirkle Alcohol) or Chiral HPLC.[2]

References

- Holzgrabe, U. (2010). Quantitative NMR spectroscopy in pharmaceutical applications. Progress in Nuclear Magnetic Resonance Spectroscopy. Link[1]
- Simova, S. (2021). NMR Analysis of Deuterated Compounds. Magnetic Resonance in Chemistry. Link
- Cayman Chemical. (2023).[1] Atomoxetine (hydrochloride) Product Information. Link
- Sigma-Aldrich (Cerilliant). (2023).[1] Atomoxetine-d7 hydrochloride Certified Reference Material. Link

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- Pauli, G. F., et al. (2012). Importance of Purity Evaluation and the Potential of Quantitative 1H NMR as a Purity Assay. Journal of Natural Products. Link[1]

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Sources

- 1. Atomoxetine Hydrochloride | C17H22ClNO | CID 54840 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Atomoxetine | C17H21NO | CID 54841 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. emerypharma.com [emerypharma.com]
- 5. resolvemass.ca [resolvemass.ca]
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